

solubility of 1-ethyl-3-methyl-1H-pyrazol-4-amine in different solvents

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Compound of Interest

Compound Name: 1-ethyl-3-methyl-1H-pyrazol-4-amine

Cat. No.: B1522066

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Technical Support Center: 1-Ethyl-3-methyl-1H-pyrazol-4-amine

This technical support center provides guidance on the solubility of **1-ethyl-3-methyl-1H-pyrazol-4-amine** for researchers, scientists, and drug development professionals. While specific quantitative solubility data for this compound is not readily available in public literature, this guide offers insights based on the general characteristics of pyrazole derivatives, experimental protocols to determine solubility, and troubleshooting advice for common issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **1-ethyl-3-methyl-1H-pyrazol-4-amine** in common laboratory solvents?

A1: Based on the structure of **1-ethyl-3-methyl-1H-pyrazol-4-amine**, which contains both a heterocyclic amine moiety and alkyl substituents, its solubility is expected to vary across different solvents. The pyrazole ring itself has some aromatic character, while the amine group can participate in hydrogen bonding.^{[1][2]} Generally, pyrazole and its derivatives are more soluble in organic solvents than in water.^[3] The ethyl and methyl groups will slightly increase the lipophilicity of the molecule.

An estimated solubility profile is provided in the table below. These are qualitative predictions and should be confirmed experimentally.

Q2: What factors can influence the solubility of this compound?

A2: Several factors can significantly impact the solubility of pyrazole derivatives:[1][4][5]

- Temperature: Solubility of solids in liquids generally increases with temperature.[1]
- pH: As an amine, the solubility of **1-ethyl-3-methyl-1H-pyrazol-4-amine** in aqueous solutions will be highly pH-dependent. In acidic solutions, the amine group will be protonated, forming a more soluble salt.[5]
- Solvent Polarity: The polarity of the solvent plays a crucial role. Polar protic solvents that can act as hydrogen bond donors may enhance solubility.
- Crystal Structure: The energy of the crystal lattice of the solid compound will affect the energy required to dissolve it.[4]

Q3: Are there any known issues when trying to dissolve this compound?

A3: Researchers may encounter the following issues:

- Poor aqueous solubility at neutral pH: Due to the presence of the non-polar ethyl and methyl groups, the compound may have limited solubility in neutral water.
- Slow dissolution rate: The compound may dissolve slowly, requiring agitation, sonication, or gentle heating.
- Precipitation upon addition of an anti-solvent: If the compound is first dissolved in a good solvent and then a poor solvent is added (e.g., water to an organic solution), it may precipitate out.

Solubility Data

As specific quantitative data is unavailable, the following table provides a qualitative estimation of the solubility of **1-ethyl-3-methyl-1H-pyrazol-4-amine** in various solvents. This should be used as a starting point for solvent selection in your experiments.

Solvent	Dielectric Constant (Approx.)	Polarity	Predicted Solubility	Notes
Water	80.1	Polar Protic	Sparingly Soluble to Insoluble (at neutral pH)	Solubility expected to increase significantly at acidic pH.
Ethanol	24.5	Polar Protic	Soluble	Good choice for creating stock solutions.
Methanol	32.7	Polar Protic	Soluble	Similar to ethanol, a good solvent choice.
Dimethyl Sulfoxide (DMSO)	46.7	Polar Aprotic	Soluble	A strong solvent, useful for preparing high-concentration stock solutions.
N,N-Dimethylformamide (DMF)	36.7	Polar Aprotic	Soluble	Another strong polar aprotic solvent.
Acetone	20.7	Polar Aprotic	Moderately Soluble	May be a suitable solvent for some applications.
Acetonitrile	37.5	Polar Aprotic	Moderately Soluble	Often used in chromatography; solubility should be tested.
Dichloromethane (DCM)	9.1	Nonpolar	Sparingly Soluble	Lower polarity may limit solubility.

Toluene	2.4	Nonpolar	Sparingly Soluble to Insoluble	Unlikely to be a good solvent.
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Experimental Protocols

Protocol 1: Determination of Qualitative Solubility

Objective: To quickly assess the solubility of **1-ethyl-3-methyl-1H-pyrazol-4-amine** in a range of solvents.

Materials:

- **1-ethyl-3-methyl-1H-pyrazol-4-amine**
- Selection of solvents (e.g., water, ethanol, DMSO, etc.)
- Small test tubes or vials
- Vortex mixer
- Spatula

Procedure:

- Add approximately 1-2 mg of the compound to a clean, dry test tube.
- Add 0.1 mL of the selected solvent.
- Vortex the mixture vigorously for 30 seconds.
- Visually inspect the solution for any undissolved solid.
- If the solid has dissolved, add another 0.9 mL of the solvent and vortex again to confirm solubility at a lower concentration.
- If the solid has not dissolved, continue adding the solvent in 0.1 mL increments, vortexing after each addition, up to a total volume of 1 mL.

- Record your observations as "soluble," "sparingly soluble," or "insoluble."

Protocol 2: Quantitative Solubility Determination (Shake-Flask Method)

Objective: To determine the equilibrium solubility of **1-ethyl-3-methyl-1H-pyrazol-4-amine** in a specific solvent at a controlled temperature.

Materials:

- **1-ethyl-3-methyl-1H-pyrazol-4-amine**
- Chosen solvent
- Glass vials with screw caps
- Orbital shaker with temperature control
- Analytical balance
- Syringe filters (e.g., 0.45 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

Procedure:

- Add an excess amount of the compound to a vial (enough to ensure a saturated solution with visible solid remaining).
- Add a known volume of the solvent to the vial.
- Seal the vial and place it in an orbital shaker set to a constant temperature (e.g., 25 °C).
- Shake the mixture for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Allow the vial to stand undisturbed for a short period to let the excess solid settle.

- Carefully withdraw a sample of the supernatant using a syringe and immediately filter it through a syringe filter to remove any undissolved solid.
- Dilute the filtered solution with a known volume of a suitable solvent.
- Analyze the concentration of the compound in the diluted solution using a calibrated HPLC or UV-Vis method.
- Calculate the original solubility based on the measured concentration and the dilution factor.

Troubleshooting Guide

Below is a troubleshooting guide for common issues related to the solubility of **1-ethyl-3-methyl-1H-pyrazol-4-amine**.

Caption: Troubleshooting workflow for dissolving **1-ethyl-3-methyl-1H-pyrazol-4-amine**.

Q&A Troubleshooting

Q: My compound is not dissolving in water. What should I do?

A: **1-ethyl-3-methyl-1H-pyrazol-4-amine** is expected to have low solubility in neutral water. Since it is a basic compound, its solubility in aqueous solutions can be significantly increased by lowering the pH. Try adding a small amount of a dilute acid (e.g., 0.1 M HCl) dropwise while stirring until the compound dissolves.

Q: I am trying to make a stock solution in an organic solvent, but it is dissolving very slowly. What can I do?

A: To increase the rate of dissolution, you can try the following:

- Agitation: Ensure the solution is being stirred vigorously.
- Sonication: Place the vial in an ultrasonic bath for a few minutes.
- Gentle Heating: Warm the solution gently in a water bath. Always check the thermal stability of your compound before heating to avoid degradation.^[1]

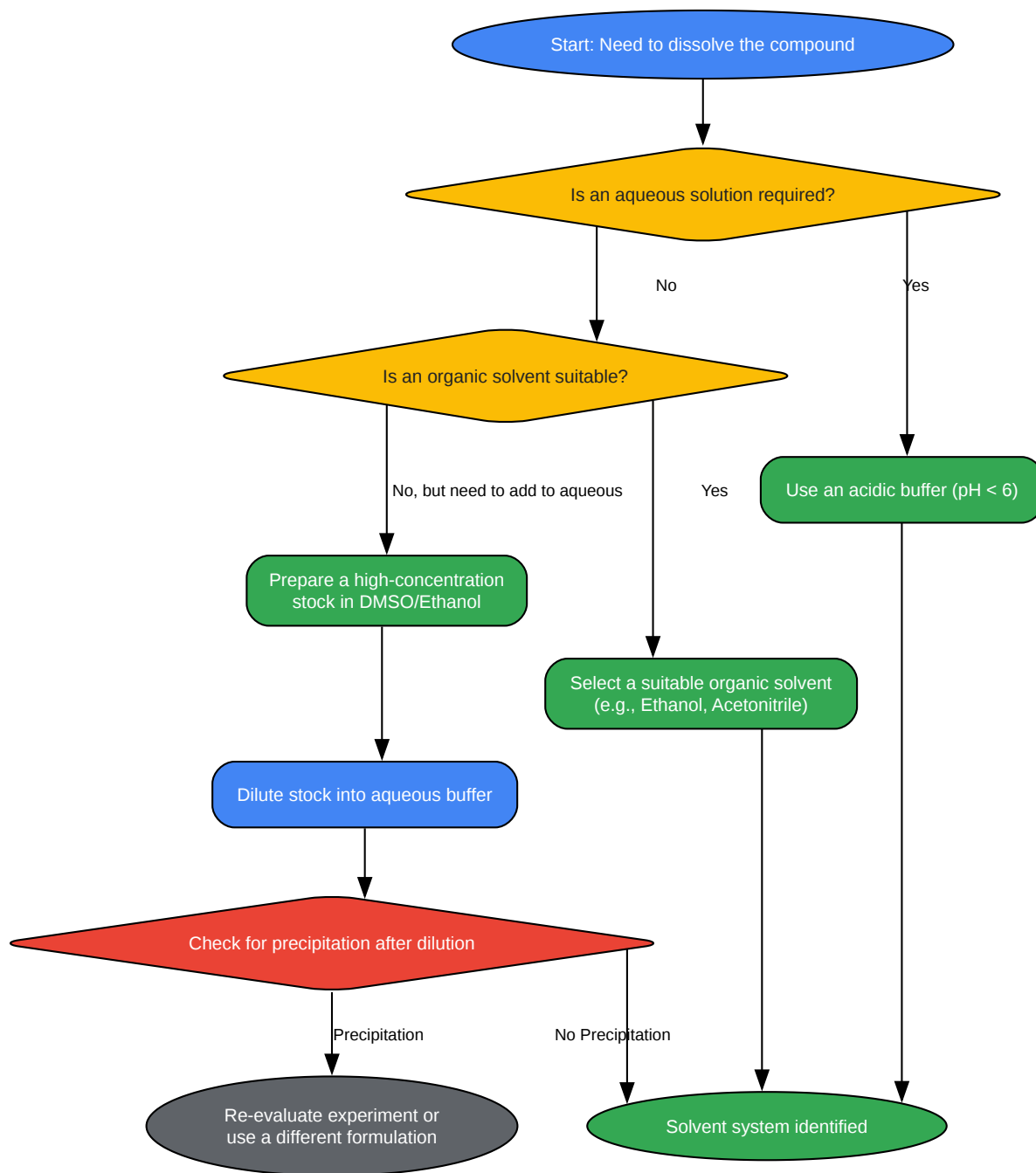
Q: I need to use a co-solvent system. How do I choose the right solvents?

A: A co-solvent system can be effective when a single solvent is not ideal.^[1]

- Dissolve your compound in a minimal amount of a "good" solvent in which it is highly soluble (e.g., DMSO or ethanol).
- Slowly add a "poor" solvent (an "anti-solvent") in which the compound is less soluble (e.g., water) until you just start to see turbidity (cloudiness).
- This will give you a saturated solution. You can then add a small amount of the "good" solvent back to clarify the solution.

Signaling Pathways and Experimental Workflows

The following diagram illustrates the logical workflow for selecting a solvent for an experiment involving **1-ethyl-3-methyl-1H-pyrazol-4-amine**.



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